

# What is the molecular formula of arachidyl arachidate?

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## Compound of Interest

Compound Name: Arachidyl arachidate

Cat. No.: B1619625

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## Technical Brief: Arachidyl Arachidate

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **arachidyl arachidate**, a wax ester of significant interest in various scientific and industrial applications.

## Chemical Identity and Formula

**Arachidyl arachidate** is a saturated wax ester formed from the esterification of arachidyl alcohol (1-eicosanol) and arachidic acid (eicosanoic acid)[\[1\]](#). Both the alcohol and fatty acid components possess a 20-carbon backbone[\[2\]](#)[\[3\]](#).

The key identifiers for this compound are summarized in the table below.

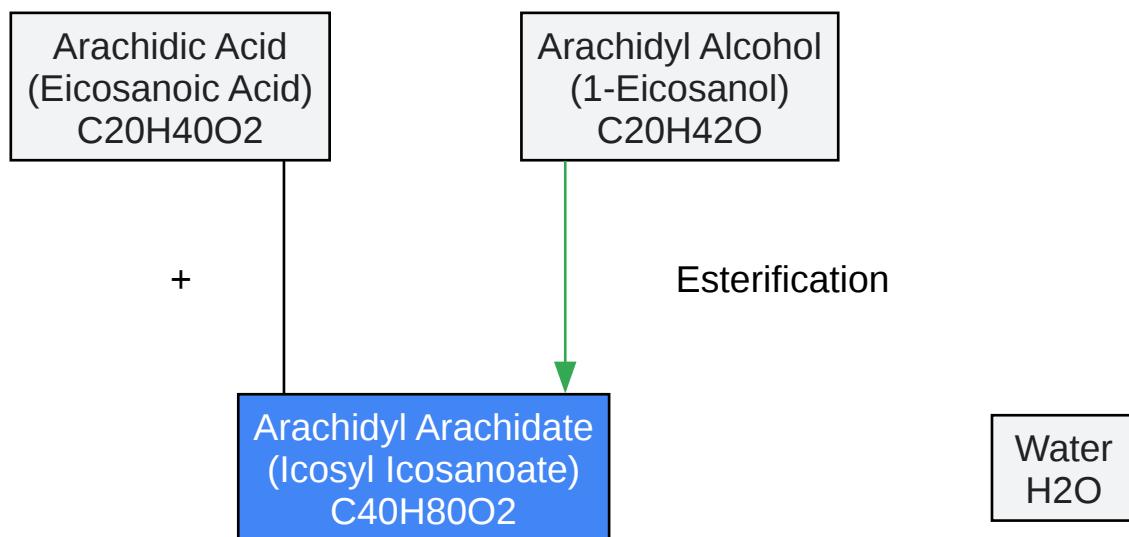
| Identifier        | Value  | Source                                  |
|-------------------|--|---|
| Molecular Formula | C <sub>40</sub> H <sub>80</sub> O <sub>2</sub>                                     | <a href="#">[4]</a> <a href="#">[5]</a> |
| IUPAC Name        | Icosyl icosanoate  |   |
| Synonyms          | Eicosyl eicosanoate, n-Eicosyl<br>n-eicosanoate, Eicosanoic<br>acid, eicosyl ester |   |
| CAS Number        | 22432-80-0   |   |
| Molecular Weight  | 593.06 g/mol   |   |

Note: The compound arachidyl arachidonate is a different molecule with the molecular formula C40H72O2, derived from arachidonic acid and containing four double bonds.

# Molecular Structure

**Arachidyl arachidate** consists of a 20-carbon fatty acid (arachidic acid) linked via an ester bond to a 20-carbon fatty alcohol (arachidyl alcohol). The absence of double bonds in its long hydrocarbon chains makes it a saturated molecule. This high degree of saturation confers hydrophobic properties, rendering it insoluble in water but soluble in organic solvents.

A logical diagram representing the formation of **arachidyl arachidate** is provided below.



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Caption: Formation of **arachidyl arachidate** from its acid and alcohol precursors.

This document is intended for informational purposes for a technical audience. The provided data is aggregated from publicly available chemical databases.

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## References

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- 2. Human Metabolome Database: Showing metabocard for Arachidic acid (HMDB0002212) [hmdb.ca]
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- 5. larodan.com [larodan.com]
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